

A Technical Guide to 1-Bromo-1-propyne: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *Propyne, 1-bromo-*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-bromo-1-propyne (also known as 1-propynyl bromide), a valuable reagent in organic synthesis. This document covers its nomenclature, physicochemical properties, detailed synthetic protocols, and its applications in constructing complex molecular architectures relevant to pharmaceutical and agrochemical research.

Nomenclature and Synonyms

1-Bromo-1-propyne is a chemical compound with the CAS Registry Number 2003-82-9.^[1] It is known by several alternative names in chemical literature and commercial databases. A comprehensive list of its synonyms is provided in the table below.

Synonym

1-Propynyl bromide

1-Bromoprop-1-yne

Propyne, 1-bromo-

1-Bromo-2-methylacetylene

1-Bromopropyne

Bromomethylacetylene

Methylbromoacetylene

Physicochemical Properties

1-Bromo-1-propyne is a colorless liquid characterized by a sharp, sweet odor. Its high reactivity is attributed to the presence of both a bromine atom and a carbon-carbon triple bond, making it a versatile building block in organic chemistry.[2] The key quantitative properties of 1-bromo-1-propyne are summarized in the following table.

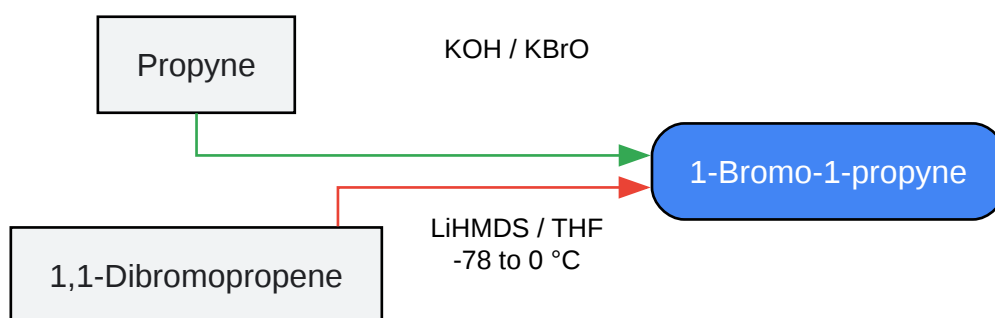
Property	Value	Reference(s)
Molecular Formula	C ₃ H ₃ Br	[1]
Molecular Weight	118.96 g/mol	[1][3]
Boiling Point	77 °C at 760 mmHg	[1]
Density	1.595 g/cm ³	[1]
Flash Point	6.2 °C	[1]
Refractive Index	1.493	[1]
Vapor Pressure	108 mmHg at 25 °C	[1]

Synthesis of 1-Bromo-1-propyne

Several synthetic routes have been established for the preparation of 1-bromo-1-propyne. The primary methods involve the dehydrohalogenation of dihaloalkenes or the direct bromination of propyne.

Synthetic Pathways Overview

The following diagram illustrates the common synthetic pathways to obtain 1-bromo-1-propyne.



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Caption: Synthetic routes to 1-bromo-1-propyne.

Experimental Protocol: Synthesis from 1,1-Dibromopropene

One effective method for synthesizing 1-bromo-1-propyne involves the dehydrohalogenation of 1,1-dibromopropene using a strong base.[3]

Materials:

- 1,1-Dibromopropene
- Lithium hexamethyldisilazide (LiHMDS)
- Tetrahydrofuran (THF), anhydrous
- Inert atmosphere (e.g., Argon or Nitrogen)

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a dropping funnel under an inert atmosphere.
- Dissolve 1,1-dibromopropene in anhydrous THF in the flask.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add a solution of lithium hexamethyldisilazide (LiHMDS) in THF to the cooled solution via the dropping funnel over a period of 1.5 hours, ensuring the internal temperature is maintained between -78 °C and 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- The reaction is then quenched with a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure, and the crude product is purified by distillation to yield 1-bromo-1-propyne.

Applications in Synthesis

1-Bromo-1-propyne is a key intermediate in the synthesis of a wide range of organic compounds, finding applications in the pharmaceutical and agrochemical industries.^[2] Its bifunctional nature, possessing both a reactive triple bond and a leaving group (bromine), allows for its participation in various chemical transformations.

Role in Complex Molecule Synthesis

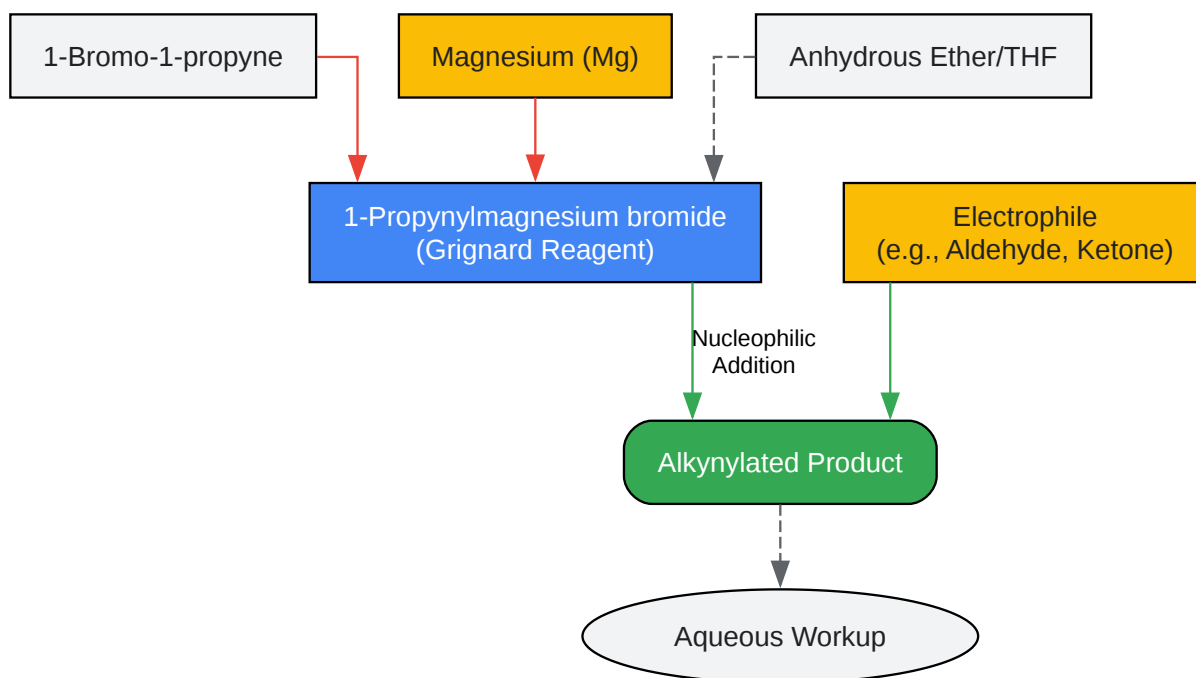
The carbon-carbon triple bond in 1-bromo-1-propyne is a crucial structural motif present in numerous natural products with significant biological activities.^[3] This makes 1-bromo-1-propyne a fundamental reagent for the construction of acetylenic and polyacetylenic frameworks within these complex molecules.^[3]

Use in Pharmaceutical and Agrochemical Manufacturing

In the pharmaceutical sector, 1-bromo-1-propyne is employed in the synthesis of novel medicinal compounds.[2] Its unique chemical properties facilitate the development of new therapeutic agents. Similarly, in agrochemical manufacturing, it serves as a building block for the creation of new pesticides and herbicides.[2]

Logical Workflow: Grignard Reagent Formation and Subsequent Reaction

A common application of haloalkynes is the formation of Grignard reagents, which are powerful nucleophiles for carbon-carbon bond formation. The following diagram illustrates the logical workflow for the preparation of a propynyl Grignard reagent and its subsequent reaction with an electrophile, a foundational step in many synthetic routes.



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Caption: Workflow for Grignard reaction using 1-bromo-1-propyne.

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